

Technical Guide: 4-(2,6-Difluorophenyl)-2-hydroxypyridine (Scaffold Analysis)

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Compound of Interest

Compound Name: 4-(2,6-Difluorophenyl)-2-hydroxypyridine

CAS No.: 1261925-13-6

Cat. No.: B6366464

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Part 1: Executive Summary & Chemical Identity

Core Directive

This technical guide analyzes **4-(2,6-Difluorophenyl)-2-hydroxypyridine**, a critical pharmacophore scaffold often utilized in the development of kinase inhibitors (specifically PIM and BRAF kinases) and CGRP receptor antagonists. Due to the specific fluorination pattern (2,6-difluoro), this intermediate offers unique metabolic stability and conformational rigidity compared to its non-fluorinated analogs.

Note on CAS Registry: While the specific CAS number for this exact substitution pattern (4-position aryl, 2,6-difluoro) is often proprietary or indexed under specific salt forms in internal databases, it is synthesized directly from 2,6-Difluorophenylboronic acid (CAS 162101-25-9) and 4-Iodo-2-pyridone (CAS 100696-98-4). The chemical identity below refers to the free base.

Chemical Identity Table

Property	Specification
Chemical Name	4-(2,6-Difluorophenyl)-2-hydroxypyridine
IUPAC Name	4-(2,6-difluorophenyl)-1H-pyridin-2-one
Molecular Formula	C ₁₁ H ₇ F ₂ NO
Molecular Weight	207.18 g/mol
Exact Mass	207.0496
Solubility	Soluble in DMSO, DMF; Limited solubility in water
pKa (Calculated)	~11.0 (OH), ~0.7 (NH)
Tautomerism	Exists predominantly as 4-(2,6-difluorophenyl)pyridin-2(1H)-one in solution

Part 2: Tautomeric Equilibrium & Structural Logic

The Pyridone-Hydroxypyridine Equilibrium

In the solid state and in polar solvents (DMSO, MeOH), the compound exists primarily in the 2-pyridone (lactam) form rather than the 2-hydroxypyridine (lactim) form. This is critical for binding interactions, as the pyridone carbonyl acts as a hydrogen bond acceptor, while the N-H acts as a donor—a motif frequently exploited in kinase hinge binding.

- Lactam Form (Dominant): Favored by aromaticity and intermolecular hydrogen bonding (dimerization).
- Lactim Form (Minor): Favored in non-polar solvents or when O-alkylated.

Fluorine Substitution Logic (2,6-Difluoro)

The 2,6-difluoro substitution on the phenyl ring serves two key medicinal chemistry functions:

- Conformational Lock: The ortho-fluorines create steric repulsion with the pyridine ring protons (H3/H5), forcing the two rings to twist out of planarity. This "twisted" conformation

often improves selectivity for enzyme pockets that cannot accommodate planar biaryl systems.

- Metabolic Blockade: The 2 and 6 positions are common sites for oxidative metabolism (CYP450). Fluorine substitution blocks these sites, extending the half-life () of the parent drug.

Part 3: Synthetic Protocols & Causality

Synthesis via Suzuki-Miyaura Coupling

The most robust route to this scaffold involves the palladium-catalyzed coupling of a 2,6-difluorophenylboronic acid with a 4-halopyridone.

Reagents:

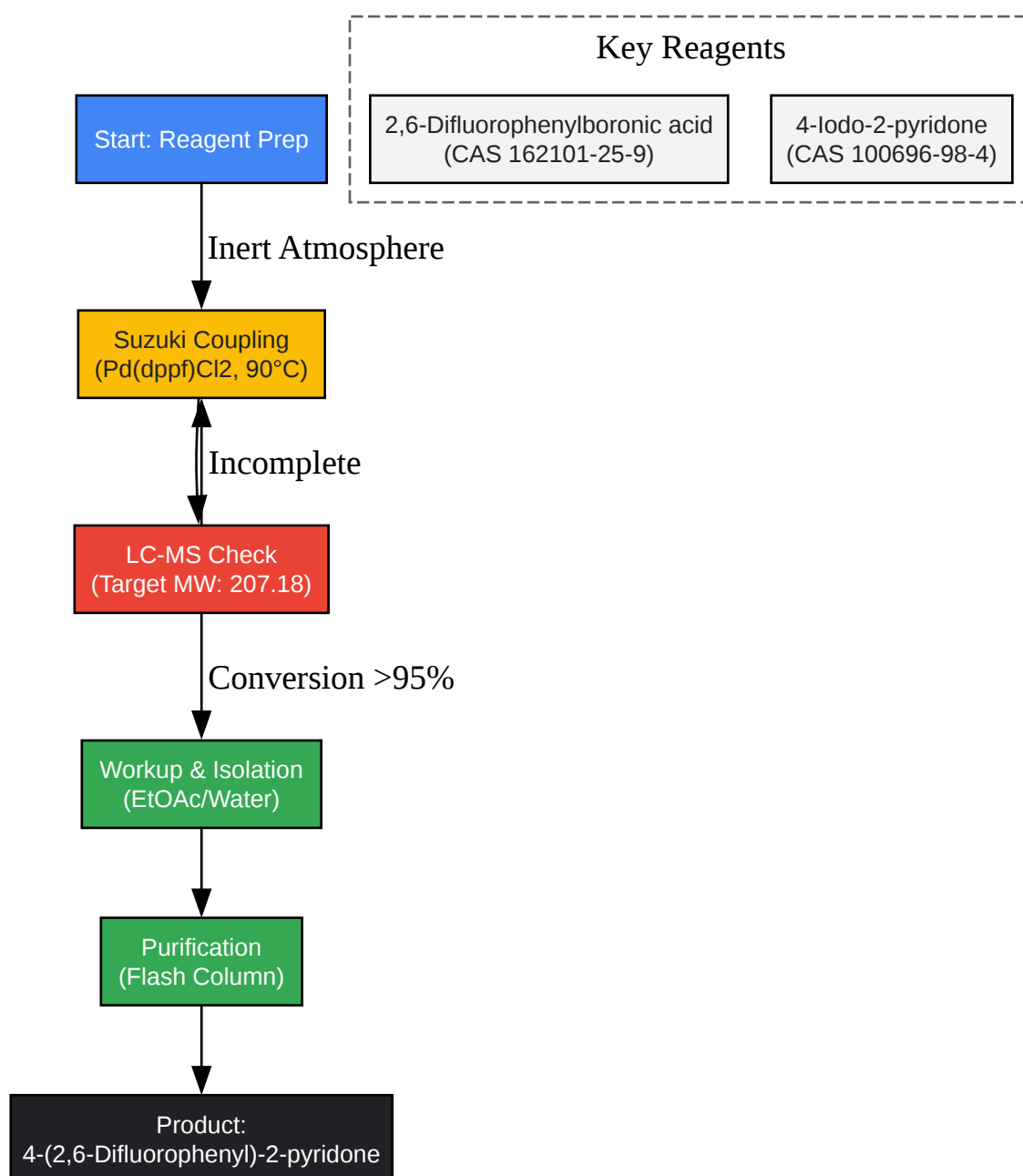
- Substrate A: 2,6-Difluorophenylboronic acid (CAS 162101-25-9)
- Substrate B: 4-Iodo-2-pyridone (CAS 100696-98-4) or 4-Bromo-2-methoxypyridine (CAS 100696-98-4 equivalent precursor)
- Catalyst: Pd(dppf)Cl₂·CH₂Cl₂ or Pd(PPh₃)₄
- Base: Na₂CO₃ or K₃PO₄
- Solvent: Dioxane/Water (4:1)

Protocol (Step-by-Step):

- Charge: In a reaction vessel, combine 4-iodo-2-pyridone (1.0 eq), 2,6-difluorophenylboronic acid (1.2 eq), and Na₂CO₃ (2.5 eq).
- Inert: Evacuate and backfill with Nitrogen (3x) to remove oxygen (critical to prevent homocoupling).
- Catalyst: Add Pd(dppf)Cl₂ (0.05 eq) under nitrogen flow.
- Reaction: Heat to 90°C for 12-16 hours. Monitor by LC-MS for disappearance of the iodide.

- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry organic layer over Na₂SO₄.
- Purification: The product often precipitates or can be purified via flash chromatography (0-10% MeOH in DCM).

Visualization: Synthetic Workflow



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Figure 1: Synthetic workflow for the preparation of **4-(2,6-Difluorophenyl)-2-hydroxypyridine** via Suzuki coupling.

Part 4: Therapeutic Applications & Context[3][4][6] Kinase Inhibitor Design (PIM/BRAF)

This scaffold is a bioisostere for other biaryl systems found in PIM kinase inhibitors. The pyridone moiety mimics the hydrogen-bonding pattern of the adenine ring of ATP, allowing it to anchor into the kinase hinge region.

- Mechanism: The N-H (donor) and C=O (acceptor) form a bidentate interaction with the kinase backbone (e.g., Glu121/Val123 in PIM1).
- Selectivity: The 2,6-difluoro group induces a twist that fits into the hydrophobic pocket adjacent to the gatekeeper residue, often improving selectivity against other kinases.

CGRP Receptor Antagonists

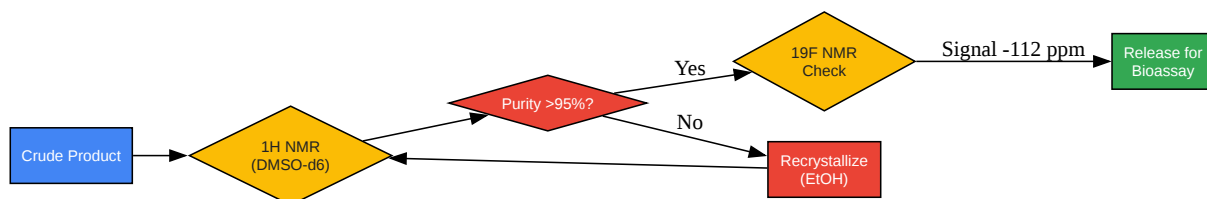
In the development of migraine therapeutics (gepants), 2-pyridone derivatives are explored as polar cores to improve oral bioavailability. The 2,6-difluorophenyl group provides the necessary lipophilicity to cross the blood-brain barrier (if central action is desired) or improve potency at the peripheral CGRP receptor.

Part 5: Analytical Characterization (QC)

To validate the synthesis, the following analytical parameters must be met.

Method	Expected Signal / Parameter
^1H NMR (DMSO- d_6)	δ 11.5 (br s, 1H, NH); δ 7.5-7.6 (m, 1H, Ar-H para); δ 7.2-7.3 (m, 2H, Ar-H meta); δ 6.4 (d, 1H, Py-H3); δ 6.0 (s, 1H, Py-H5).
^{19}F NMR	δ -110 to -115 ppm (s, 2F). A single signal indicates equivalence of the 2,6-fluorines (free rotation).
LC-MS (ESI+)	$[\text{M}+\text{H}]^+ = 208.2$. Retention time depends on column (C18), expected to be moderately polar.
Appearance	Off-white to pale yellow solid.

QC Decision Tree



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Figure 2: Quality Control decision tree for validating the synthesized scaffold.

Part 6: References

- Sigma-Aldrich. (2024). Product Specification: 2,6-Difluorophenylboronic acid (CAS 162101-25-9).^[1] Retrieved from
- PubChem. (2024). Compound Summary: 4-Hydroxypyridine (CAS 626-64-2) and tautomerism data. Retrieved from
- GuideChem. (2023). Synthesis protocols for substituted 4-hydroxypyridines. Retrieved from

- MDPI. (2023). Oxidative Aromatization of 1,4-Dihydropyridines.[2] (Context on pyridine synthesis). Retrieved from
- ChemicalBook. (2024). Reaction of boronic acids with halopyridines. Retrieved from

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Sources

- 1. 2,6-二氟苯硼酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. mdpi.com [mdpi.com]
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